Spectroscopic Elucidation of 5-Chloro-2-hydroxy-3-methylbenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name:	*5-Chloro-2-hydroxy-3-methylbenzaldehyde*
CAS No.:	*23602-63-3*
Cat. No.:	*B1350578*

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Introduction

5-Chloro-2-hydroxy-3-methylbenzaldehyde is a substituted aromatic aldehyde of significant interest in synthetic chemistry, serving as a versatile precursor for the development of novel pharmaceutical agents, agrochemicals, and specialized polymers. The precise arrangement of the chloro, hydroxyl, methyl, and formyl groups on the benzene ring dictates its reactivity and potential biological activity. Consequently, unambiguous structural confirmation and purity assessment are paramount for any research or development application.

This technical guide provides an in-depth analysis of the key spectroscopic data for **5-Chloro-2-hydroxy-3-methylbenzaldehyde**. As direct experimental spectra for this specific molecule are not readily available in public databases, this guide employs a comparative approach, leveraging spectral data from closely related analogues: 5-chloro-2-hydroxybenzaldehyde and 2-hydroxy-3-methylbenzaldehyde. By applying fundamental principles of spectroscopy and understanding substituent effects, we can confidently predict and interpret the spectral

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characteristics of the target molecule. This methodology not only serves as a robust validation framework but also exemplifies the predictive power of spectroscopic techniques in chemical analysis.

The molecular structure, with atom numbering used for spectral assignments, is presented below.

Figure 1: Molecular Structure of **5-Chloro-2-hydroxy-3-methylbenzaldehyde**.

Proton Nuclear Magnetic Resonance (^{1}H NMR) Spectroscopy

^{1}H NMR spectroscopy is a cornerstone technique for elucidating the electronic environment of protons within a molecule. The chemical shift (δ), splitting pattern (multiplicity), and integration values provide a detailed map of the proton framework.

Comparative Analysis and Prediction

To predict the ^{1}H NMR spectrum of **5-Chloro-2-hydroxy-3-methylbenzaldehyde**, we will analyze the experimental data from its parent compounds. The key is to understand how the addition of a chloro or methyl group influences the chemical shifts of the remaining protons.

- 2-hydroxy-3-methylbenzaldehyde: The spectrum of this compound provides the baseline for a 2-hydroxy-3-methyl substituted ring.[1]
- 5-chloro-2-hydroxybenzaldehyde: This spectrum shows the effect of a chloro group at the C5 position on the aromatic protons.

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Proton Assignment	2-hydroxy-3-methylbenzaldehyde (Experimental, 500 MHz, $CDCl_3$)[1]	5-chloro-2-hydroxybenzaldehyde (Predicted)	5-Chloro-2-hydroxy-3-methylbenzaldehyde (Predicted)	Rationale for Prediction
-CH_3 (C3-Methyl)	2.23 ppm (s, 3H)	N/A	~2.25 ppm (s, 3H)	The remote chloro group has a negligible effect on the methyl protons.
Ar-H (C4-H)	7.36-7.38 ppm (m, 1H)	~7.4 ppm (dd)	~7.40 ppm (d, J ≈ 2.5 Hz)	The C4-H is ortho to the electron-withdrawing chloro group, causing a slight downfield shift. It will appear as a doublet due to coupling with C6-H.
Ar-H (C6-H)	7.36-7.38 ppm (m, 1H)	~6.9 ppm (d)	~7.38 ppm (d, J ≈ 2.5 Hz)	This proton is para to the chloro group. The electron-withdrawing effect is weaker at the para position. It will appear as a doublet coupled to C4-H.
-CHO (Aldehyde)	9.85 ppm (s, 1H)	~9.8 ppm (s)	~9.87 ppm (s, 1H)	The aldehyde proton is

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				sensitive to the overall electron density of the ring. The chloro group's withdrawing nature causes a slight downfield shift.
-OH (Hydroxyl)	11.25 ppm (s, 1H)	~11.0 ppm (s)	~11.28 ppm (s, 1H)	The phenolic proton is strongly deshielded due to intramolecular hydrogen bonding with the aldehyde's carbonyl oxygen. The chloro group has a minor electronic effect.

Table 1: Comparative and Predicted ^{1}H NMR Data (δ, ppm).

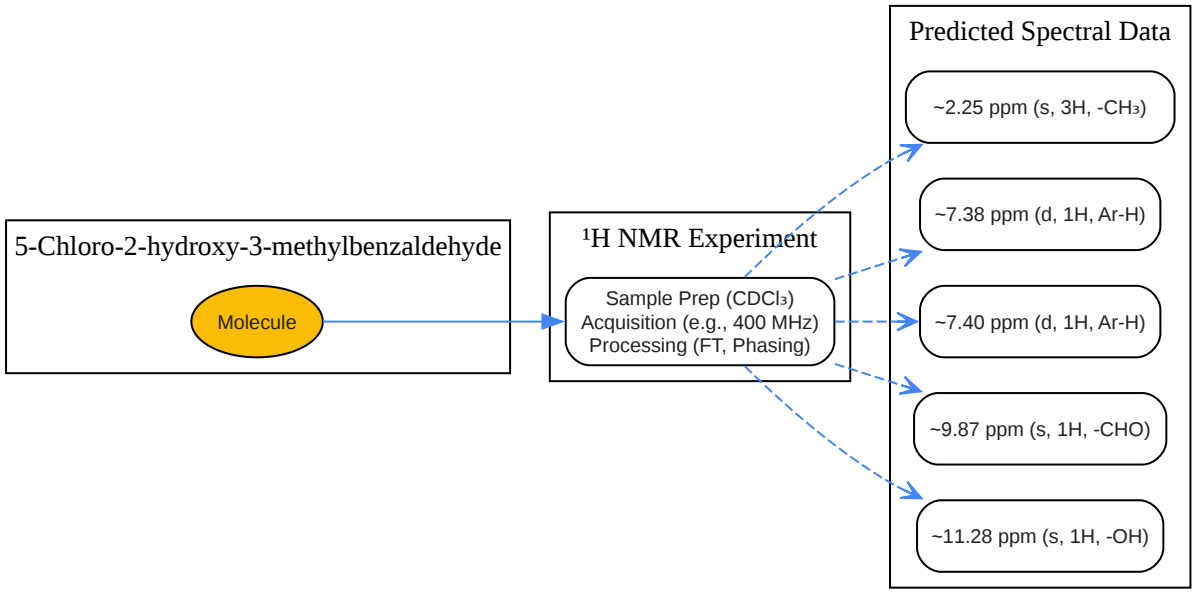
Predicted Spectrum Interpretation

The predicted ^{1}H NMR spectrum of **5-Chloro-2-hydroxy-3-methylbenzaldehyde** in $CDCl_3$ would exhibit five distinct signals:

- A sharp singlet around 11.28 ppm (1H), characteristic of the intramolecularly hydrogen-bonded phenolic proton.
- A sharp singlet around 9.87 ppm (1H), corresponding to the aldehydic proton.
- Two doublets in the aromatic region, around 7.40 ppm and 7.38 ppm (1H each), representing the two meta-coupled aromatic protons (H-4 and H-6). The coupling constant (J) is expected to be small (~2.5 Hz).

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- A singlet around 2.25 ppm (3H), corresponding to the methyl group protons.



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Figure 2: ¹H NMR Experimental and Data Workflow.

Carbon-13 Nuclear Magnetic Resonance (¹³C NMR) Spectroscopy

¹³C NMR spectroscopy provides information on the carbon skeleton of a molecule. The chemical shift of each carbon is highly sensitive to its local electronic environment.

Comparative Analysis and Prediction

Similar to the ¹H NMR analysis, we can predict the ¹³C NMR spectrum by observing the substituent effects in related molecules. The electron-withdrawing chloro group and the electron-donating methyl and hydroxyl groups will have predictable effects on the chemical shifts of the aromatic carbons.

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Carbon Assignment	5-chloro-2-hydroxybenzaldehyde (Experimental)	2-hydroxy-3-methylbenzaldehyde (Experimental)	5-Chloro-2-hydroxy-3-methylbenzaldehyde (Predicted)	Rationale for Prediction
-CH_3	N/A	~15 ppm	~16 ppm	The chemical shift for a methyl group on a benzene ring.
Ar-C (C3)	~122 ppm	~125 ppm	~126 ppm	Attached to the methyl group, its shift will be similar to the parent methyl compound.
Ar-C (C5)	~124 ppm	~130 ppm	~125 ppm	Attached to the chloro group, which causes a slight shielding effect (ipso-carbon).
Ar-C (C1)	~120 ppm	~120 ppm	~121 ppm	The carbon ipso to the aldehyde group, influenced by both -OH and -CHO groups.
Ar-C (C4)	~135 ppm	~128 ppm	~136 ppm	Para to the hydroxyl and ortho to the chloro group, resulting in a downfield shift.
Ar-C (C6)	~119 ppm	~118 ppm	~119 ppm	Ortho to the hydroxyl group,

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				leading to significant shielding (upfield shift).
Ar-C (C2)	~160 ppm	~159 ppm	~160 ppm	The carbon bearing the hydroxyl group, strongly deshielded.
-CHO	~195 ppm	~196 ppm	~196 ppm	The aldehyde carbon, characteristically found far downfield.

Table 2: Comparative and Predicted ^{13}C NMR Data (δ, ppm). Note: Experimental data for analogues are sourced from various databases and may have been acquired under different conditions.[2]

Predicted Spectrum Interpretation

The predicted proton-decoupled ^{13}C NMR spectrum should display eight distinct signals, corresponding to the eight non-equivalent carbon atoms in the molecule:

- Aldehyde Carbonyl (C7): The most downfield signal, expected around 196 ppm.
- Phenolic Carbon (C2): A significantly deshielded signal around 160 ppm due to the attached electronegative oxygen.
- Aromatic Carbons (C1, C3, C4, C5, C6): A cluster of signals between 119 ppm and 136 ppm. The specific assignments are based on the combined electronic effects of all substituents.
- Methyl Carbon (C8): The most upfield signal, expected around 16 ppm.

Infrared (IR) Spectroscopy

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IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Comparative Analysis and Prediction

The key vibrational modes for **5-Chloro-2-hydroxy-3-methylbenzaldehyde** can be predicted by examining the spectra of its analogues.[3]

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Vibrational Mode	Characteristic Range (cm^{-1})	5-chloro-2-hydroxybenzaldehyde (Experimental)[3]	2-hydroxy-3-methylbenzaldehyde (Experimental)	5-Chloro-2-hydroxy-3-methylbenzaldehyde (Predicted)	Rationale
O-H Stretch (H-bonded)	3200-3600 (broad)	Broad, ~3180 cm^{-1}	Broad, ~3200 cm^{-1}	Broad, ~3100-3300 cm^{-1}	Strong intramolecular hydrogen bonding between the phenolic -OH and the aldehyde C=O causes significant broadening and a shift to lower wavenumber.
Aromatic C-H Stretch	3000-3100	~3070 cm^{-1}	~3050 cm^{-1}	~3050-3100 cm^{-1}	Sharp peaks characteristic of sp^2 C-H bonds on the aromatic ring.
Aliphatic C-H Stretch	2850-2960	N/A	~2860, ~2925 cm^{-1}	~2870, ~2930 cm^{-1}	Absorptions corresponding to the symmetric and asymmetric stretching of the methyl group C-H bonds.

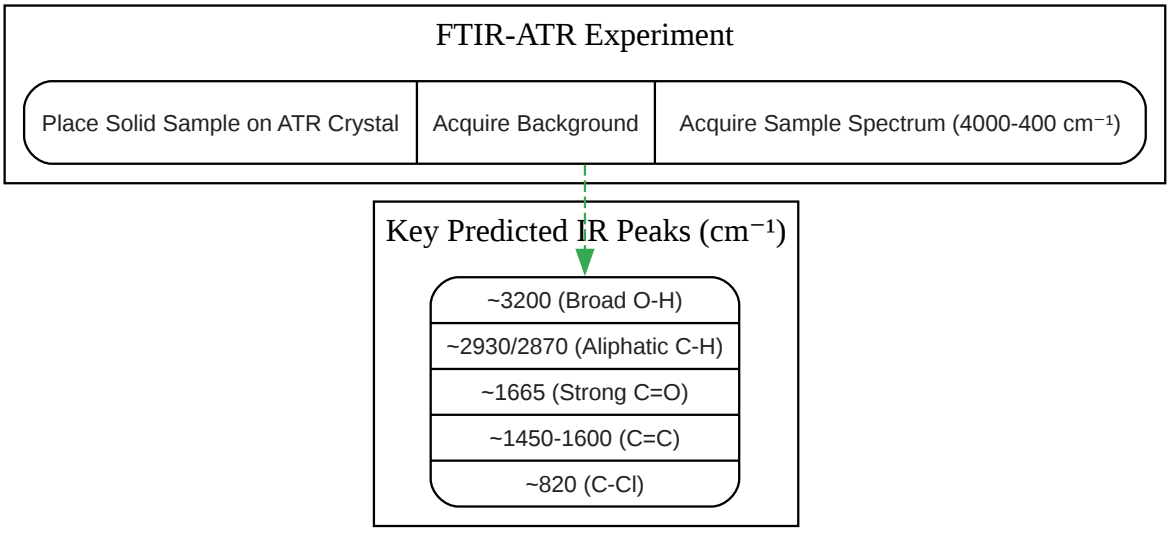
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Aldehyde C-H Stretch	2700-2850	~2750, ~2850 cm^{-1}	~2740, ~2840 cm^{-1}	~2750, ~2850 cm^{-1}	Often appears as a pair of weak to medium bands (Fermi resonance).
C=O Stretch (Aldehyde)	1650-1685	~1660 cm^{-1}	~1655 cm^{-1}	~1665 cm^{-1}	Strong, sharp absorption. Conjugation and hydrogen bonding lower the frequency from a typical aldehyde (~1720 cm^{-1}). The electron-withdrawing Cl group may slightly increase it.
Aromatic C=C Stretch	1450-1600	Multiple bands	Multiple bands	Multiple bands ~1450-1600 cm^{-1}	Characteristic absorptions of the benzene ring.
C-O Stretch (Phenol)	1200-1260	~1240 cm^{-1}	~1250 cm^{-1}	~1245 cm^{-1}	Strong absorption for the phenolic C-O bond.
C-Cl Stretch	700-850	~820 cm^{-1}	N/A	~800-840 cm^{-1}	A medium to strong band indicating the presence of the carbon-

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	chlorine bond.

Table 3: Key IR Absorption Frequencies (cm^{-1}).



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Figure 3: FTIR Experimental and Data Workflow.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, allowing for the determination of the molecular weight and elucidation of its structure through fragmentation patterns.

Predicted Mass Spectrum

For **5-Chloro-2-hydroxy-3-methylbenzaldehyde** ($C_8H_7ClO_2$), the molecular weight is 170.59 g/mol .[4]

- Molecular Ion (M^+): The electron ionization (EI) mass spectrum will show a molecular ion peak. Due to the presence of chlorine, this peak will be a doublet:

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- m/z 170: Corresponding to the isotope ^{35}Cl (natural abundance ~75.8%).
- m/z 172: Corresponding to the isotope ^{37}Cl (natural abundance ~24.2%). The intensity ratio of these peaks will be approximately 3:1, which is a definitive indicator of a single chlorine atom in the molecule.

- Key Fragmentation Patterns:
  - $[M-1]^+$ (m/z 169/171): Loss of a hydrogen atom, typically the aldehydic proton, is a very common fragmentation for benzaldehydes. This will be a major peak.
  - $[M-29]^+$ (m/z 141/143): Loss of the entire aldehyde group (-CHO) as a radical.
  - $[M-15]^+$ (m/z 155/157): Loss of a methyl radical ($-CH_3$).

The mass spectrum for the related compound 5-chloro-2-hydroxybenzaldehyde shows a prominent molecular ion at m/z 156/158 and a base peak at m/z 155/157 corresponding to the $[M-1]^+$ fragment.[5] A similar pattern is expected for the target molecule.

Ion	Predicted m/z	Description	Expected Intensity
$[M]^+$	170 / 172	Molecular Ion	Strong
$[M-H]^+$	169 / 171	Loss of -H (aldehyde)	Very Strong (likely Base Peak)
$[M-CH_3]^+$	155 / 157	Loss of $-CH_3$	Medium
$[M-CHO]^+$	141 / 143	Loss of -CHO	Medium

Table 4: Predicted Key Fragments in EI-Mass Spectrum.

Experimental Protocols

The following are generalized, self-validating protocols for obtaining the spectroscopic data discussed.

Protocol: ^1H and ^{13}C NMR Spectroscopy

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- Sample Preparation: Accurately weigh ~5-10 mg of the solid **5-Chloro-2-hydroxy-3-methylbenzaldehyde** sample. Dissolve the sample in ~0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% tetramethylsilane (TMS) in a standard 5 mm NMR tube.
- Instrument Setup: Place the NMR tube in the spectrometer. Lock the spectrometer on the deuterium signal of the solvent. Shim the magnetic field to achieve optimal homogeneity (validation: sharp, symmetrical TMS peak).
- ^1H NMR Acquisition: Acquire the spectrum using a standard pulse sequence. A spectral width of ~16 ppm and an acquisition time of ~2-3 seconds are typical.
  - Self-Validation: The TMS signal must be exactly at 0.00 ppm. The solvent peak for residual $CHCl_3$ should appear at ~7.26 ppm.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled spectrum. A spectral width of ~220 ppm is standard. A sufficient number of scans must be acquired to achieve a good signal-to-noise ratio due to the low natural abundance of ^{13}C.
  - Self-Validation: The $CDCl_3$ solvent triplet should be centered at ~77.16 ppm.

Protocol: FTIR Spectroscopy (ATR Method)

- Instrument Preparation: Ensure the Attenuated Total Reflectance (ATR) crystal of the FTIR spectrometer is clean.
- Background Spectrum: Acquire a background spectrum of the clean, empty ATR crystal. This is crucial to subtract the absorbance of air (CO_2, H_2O) from the sample spectrum.
  - Self-Validation: The background spectrum should be a flat line near 100% transmittance.
- Sample Analysis: Place a small amount of the solid sample onto the ATR crystal. Use the press arm to ensure firm, even contact.
- Spectrum Acquisition: Acquire the sample spectrum over a range of 4000-400 cm^{-1}. Co-adding 16 or 32 scans is typical to improve the signal-to-noise ratio.
- Cleaning: Thoroughly clean the ATR crystal with an appropriate solvent (e.g., isopropanol) and a soft tissue.

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Protocol: Mass Spectrometry (EI)

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solids or after separation by Gas Chromatography (GC-MS).
- Ionization: Ionize the sample using a standard electron impact (EI) source (typically 70 eV).
- Mass Analysis: Scan a mass range appropriate for the compound (e.g., m/z 40-300).
    - Self-Validation: The instrument should be calibrated using a known standard (e.g., perfluorotributylamine, PFTBA). The 3:1 isotopic pattern for chlorine-containing fragments serves as an internal validation for the compound's identity.

Conclusion

This guide has detailed the predicted spectroscopic characteristics of **5-Chloro-2-hydroxy-3-methylbenzaldehyde**. Through a comparative analysis with structurally similar compounds, we have established a robust and reliable set of expected data for ^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry. These predictions, grounded in the fundamental principles of substituent effects, provide a strong framework for researchers to confirm the identity and purity of this important chemical intermediate. The provided protocols outline best practices for acquiring high-quality, validatable spectroscopic data in the laboratory.

References

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Sources

- 1. researchgate.net [researchgate.net]
- 2. 5-Chloro-salicylaldehyde | C7H5ClO2 | CID 12481 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Benzaldehyde, 5-chloro-2-hydroxy- [webbook.nist.gov]

- 4. 5-Chloro-2-hydroxy-3-methylbenzaldehyde | C8H7ClO2 | CID 2774358 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Benzaldehyde, 5-chloro-2-hydroxy- [webbook.nist.gov]
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